

# Application of SDZ 224-015 in COVID-19 Research: Application Notes and Protocols

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## Compound of Interest

Compound Name: SDZ 224-015

Cat. No.: B10837935

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## Introduction

**SDZ 224-015** is an orally active prodrug inhibitor of caspase-1, an enzyme involved in the inflammatory response. Recent research has repurposed **SDZ 224-015** as a potent, irreversible inhibitor of the SARS-CoV-2 main protease (Mpro or 3CLpro), a critical enzyme for viral replication.<sup>[1][2][3][4]</sup> This discovery positions **SDZ 224-015** as a promising candidate for the development of COVID-19 therapeutics. These application notes provide a comprehensive overview of the use of **SDZ 224-015** in COVID-19 research, including its mechanism of action, quantitative data, and detailed experimental protocols.

## Mechanism of Action

**SDZ 224-015** is a prodrug that is intracellularly converted by esterases to its active acid form. The active form of **SDZ 224-015** acts as a potent inhibitor of the SARS-CoV-2 Mpro. Mpro is a cysteine protease that is essential for the processing of viral polyproteins into functional non-structural proteins (nsps), which are necessary for viral replication and transcription. By inhibiting Mpro, **SDZ 224-015** effectively blocks the viral life cycle.

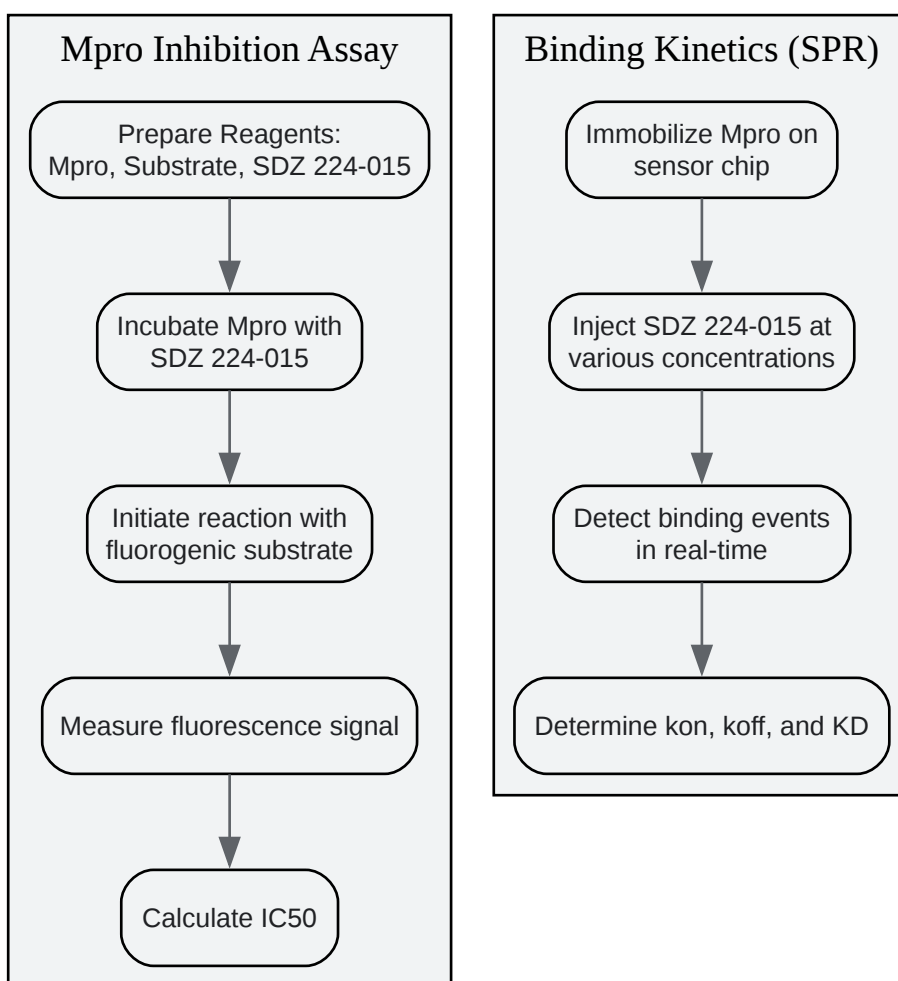
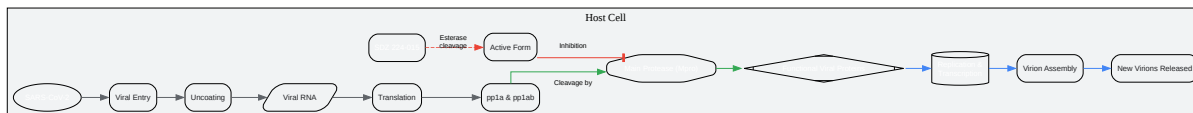
## Quantitative Data

The inhibitory activity of **SDZ 224-015** against SARS-CoV-2 Mpro has been quantified in biochemical assays. The following table summarizes the key data point.

Compound	Target	Assay Type	IC50 (nM)	Reference
SDZ 224-015	SARS-CoV-2 Mpro	Biochemical Assay	30	<a href="#">[3]</a> <a href="#">[4]</a>

## Signaling Pathway and Experimental Workflow Diagrams

To visualize the mechanism of action and experimental procedures, the following diagrams are provided.



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## References

- 1. Bispecific repurposed medicines targeting the viral and immunological arms of COVID-19. — The Jenner Institute [jenner.ac.uk]
- 2. ora.ox.ac.uk [ora.ox.ac.uk]
- 3. researchgate.net [researchgate.net]
- 4. Bispecific repurposed medicines targeting the viral and immunological arms of COVID-19 [lirias.kuleuven.be]
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